

# dezapelisib stability in solution

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## Compound Focus: Dezapelisib

CAS No.: 1262440-25-4

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## Chemical Profile of Dezapelisib

The table below summarizes the known physicochemical properties of **dezapelisib** (INCB 40093), a potent and selective PI3K $\delta$  inhibitor developed for B-cell malignancies [1].

Property	Value
Molecular Weight	421.11 g/mol [1]
Hydrogen Bond Donors	2 [1]
Hydrogen Bond Acceptors	6 [1]
Rotatable Bonds	4 [1]
Topological Polar Surface Area (TPSA)	129.1 Å <sup>2</sup> [1]
XLogP	3.56 [1]
Lipinski's Rule of 5	Zero violations [1]
SMILES	<chem>Fc1cccc(c1)c1c(nc2n(c1=O)c(C)cs2)C@@HC</chem> [1]
InChI Key	RSIWALKZYXPAGW-NSHDSACASA-N [1]

## Proposed Stability Study Protocol

Since specific stability data is unavailable, the following outlines a standard protocol to determine the solution stability of **dezapelisib**.

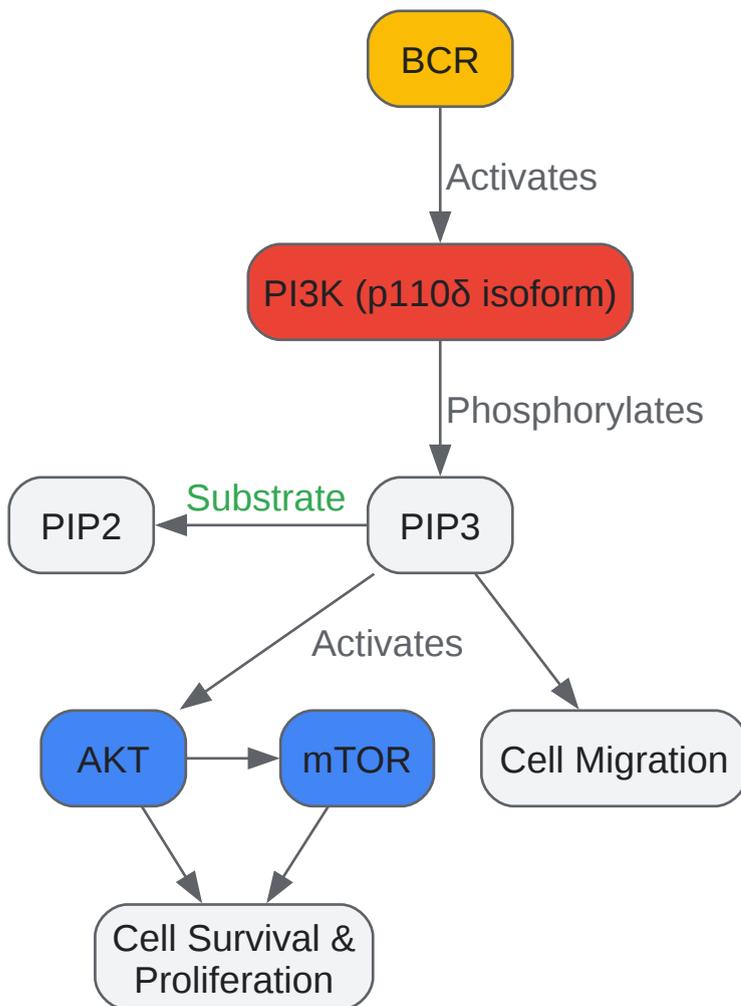
- **Objective:** To determine the chemical stability of **dezapelisib** in various solvents and under different stress conditions.
- **Sample Preparation:** Prepare a stock solution of **dezapelisib** in DMSO (e.g., 10 mM). Dilute this stock with the buffers or solvents listed in the table below to a working concentration (e.g., 100  $\mu$ M) [1].
- **Stress Conditions:** The table below suggests experimental conditions to study degradation:

Stress Factor	Condition	Sampling Time Points
Acidic	0.1 M HCl, room temperature	0, 1, 2, 4, 8, 24 hours
Basic	0.1 M NaOH, room temperature	0, 1, 2, 4, 8, 24 hours
Oxidative	0.3% H <sub>2</sub> O <sub>2</sub> , room temperature	0, 1, 2, 4, 8, 24 hours
Thermal	Neutral PBS, 40°C, 60°C	0, 1, 3, 7, 14 days
Photolytic	Neutral PBS, UV & Vis light	0, 1, 3, 5, 7 days

- **Analysis Method:** Use High-Performance Liquid Chromatography (HPLC) with a UV detector for analysis.
  - **Column:** C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5  $\mu$ m)
  - **Mobile Phase:** Gradient of water (with 0.1% formic acid) and acetonitrile
  - **Flow Rate:** 1.0 mL/min
  - **Detection Wavelength:** 254 nm (optimization may be required)
  - **Injection Volume:** 10  $\mu$ L
- **Data Analysis:** Monitor the peak area of **dezapelisib** over time. A decrease of more than 10% from the initial concentration indicates significant degradation.

## Context: Dezapelisib and PI3K $\delta$ Inhibition

**Dezapelisib** is a small molecule designed to selectively inhibit the p110 $\delta$  isoform of PI3K, which is highly enriched in leukocytes and plays a key role in B-cell survival and proliferation [2] [3]. The following diagram illustrates its therapeutic target, the PI3K signaling pathway in Chronic Lymphocytic Leukemia (CLL) cells.



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*Diagram Title: PI3K $\delta$  Signaling Pathway in CLL*

## Key Considerations for Handling

- **Solubility and Storage:** Based on its properties, **dezapelisib** is likely soluble in DMSO. For short-term studies (hours), it may be stable in aqueous buffers at neutral pH and 4°C. For long-term

storage, it is recommended to keep the powder at -20°C or below and stock solutions in DMSO at -80°C [1].

- **Stability Indicators:** The molecule contains functional groups susceptible to hydrolysis (amide, sulfonyl) and photodegradation (heterocyclic aromatic rings). The stability study protocol is designed to test these vulnerabilities [1].

## Research Implications

Determining the solution stability of **dezapelisib** is critical for:

- **Ensuring experimental reproducibility** in *in vitro* studies.
- **Validating the integrity** of the drug in bioassays and pre-clinical models.
- **Guiding future formulation development** should the drug progress further in the pipeline.

I hope this structured approach provides a practical starting point for your work. Should you require further analysis on related PI3K inhibitors with more published data, please feel free to ask.

## Reference List

- *Lessons, Challenges and Future Therapeutic Opportunities for PI3K Inhibitors in CLL*. PMC, 2021.
- Graphviz. *DOT Language*.
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## References

1. | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY dezapelisib [[guidetopharmacology.org](http://guidetopharmacology.org)]

2. Lessons, Challenges and Future Therapeutic Opportunities for ... [pmc.ncbi.nlm.nih.gov]

3. Lights and Shade of Next-Generation Pi3k Inhibitors in ... [pmc.ncbi.nlm.nih.gov]

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